Technical Support Center: High-Purity Fructose 1-Phosphate Barium Salt

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Compound of Interest	
Compound Name:	*Fructose 1-(barium phosphate)*
CAS No.:	*53823-70-4*
Cat. No.:	*B009320*

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Subject: Troubleshooting & Purity Assurance for Fructose 1-Phosphate Barium Salt From: Dr. Aris Thorne, Senior Application Scientist, Metabolic Substrates Division To: Research & Development Teams

Introduction

You are likely working with Fructose 1-Phosphate (F1P) to investigate fructolysis, Aldolase B kinetics, or metabolic bypass pathways. Unlike the robust Fructose 6-Phosphate (F6P), F1P is chemically fragile. Its keto-hemiacetal linkage at the C1 position renders it highly susceptible to acid hydrolysis and alkaline isomerization.

This guide addresses the specific challenges of isolating and maintaining the Barium Salt form. We use Barium because it permits fractional precipitation—the only reliable non-chromatographic method to separate F1P from inorganic phosphate (

) and bisphosphates.

Module 1: Solubility & Physical State

Q: My "purified" Barium F1P is not dissolving completely in water. What is the precipitate?

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A: The precipitate is likely Barium Phosphate (

) or Barium Fructose-1,6-bisphosphate.

The Mechanism: Barium salts of monophosphoric esters (like F1P and F6P) are generally soluble in water. However, Barium salts of inorganic phosphate and bisphosphates are insoluble in water. If your product is cloudy in neutral water, you have not successfully removed the inorganic phosphate generated during synthesis.

Troubleshooting Protocol:

- Centrifugation: Spin down the aqueous solution. The pellet is the impurity.
- The "Ethanol Window": Barium F1P precipitates strictly in 80% Ethanol.
  - Below 40% EtOH: F1P remains soluble (Yield loss).
  - Above 90% EtOH: Impurities (like barium chloride) may co-precipitate.

Corrective Workflow: Dissolve crude salt in minimum

Filter insoluble

Add Ethanol to supernatant to reach 80% v/v

Collect F1P precipitate.

Module 2: Chemical Stability & Hydrolysis

Q: I am detecting high levels of free inorganic phosphate (

) in my fresh stock solution. Why?

A: You likely exposed the compound to acidic conditions or heat. F1P is an acid-labile "Ketose Phosphate."

The Mechanism: Unlike Glucose-6-Phosphate (an aldose phosphate), Fructose-1-Phosphate is a ketose phosphate. The phosphate group at C1 is adjacent to the hemiketal center. In acidic conditions, this bond hydrolyzes 10-20x faster than the bond in F6P [1].

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Stability Rules:

- Never heat F1P solutions above 40°C, even at neutral pH.
- Never expose F1P to pH < 4.0. Hydrolysis is immediate.
- Storage: Store the Barium salt dry at -20°C. Barium salts are more stable than the free acid form because the barium ion creates a localized buffering effect and steric protection around the phosphate group.

Module 3: Isomeric Purity (The "Self-Validating" Test)

Q: How do I distinguish Fructose 1-Phosphate from Fructose 6-Phosphate without running an expensive NMR?

A: Use the "Acid Hydrolysis Kinetic Test."

This is a self-validating system. Because F1P hydrolyzes rapidly in acid and F6P does not, you can determine purity using a stopwatch and a colorimetric phosphate assay (e.g., Fiske-Subbarow).

The Protocol:

- Dissolve 10 mg of your sample in 1 mL 1N HCl.
- Incubate at 100°C for 7 minutes.
- Measure free

  .

Interpretation Table:

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Result (Release)	Diagnosis	Causality
> 95%	Pure Fructose 1-Phosphate	The C1-phosphate bond is labile and cleaves fully in 7 mins [1].
< 10%	Fructose 6-Phosphate	The C6-phosphate bond is stable under these specific conditions.
~ 50%	Mixed Isomers	Likely isomerization occurred during synthesis (alkaline shift).

Module 4: Visualization & Logic Flow

The following diagram outlines the critical purification logic and the troubleshooting decision tree.

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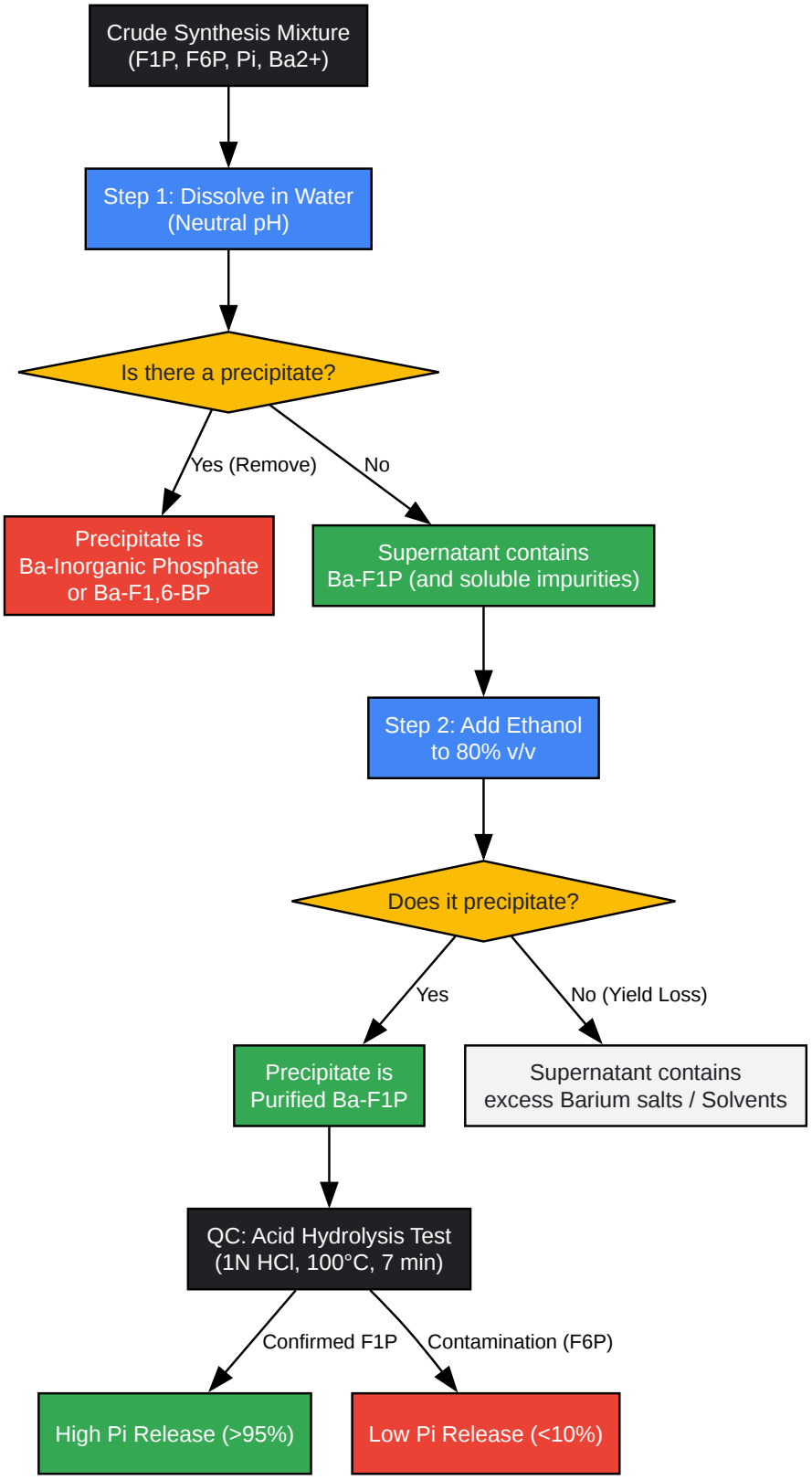

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Caption: Purification workflow for Barium Fructose 1-Phosphate based on differential solubility and hydrolytic stability validation.

References

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